Application Notes and Protocols for Quantitative Proteomics using SILAC and Photoaffinity Probes

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*4-(3-(Trifluoromethyl)-3H-diazirin-3-yl)benzaldehyde*
CAS No.:	*128886-88-4*
Cat. No.:	*B141182*

Get Quote

Introduction: A Synergistic Approach to Unraveling Protein-Ligand Interactions

In the landscape of modern drug discovery and chemical biology, the precise identification of a small molecule's protein targets is paramount to understanding its mechanism of action, predicting off-target effects, and optimizing lead compounds.[1] Phenotypic screening, a powerful method for discovering novel bioactive molecules, often yields potent compounds with unknown cellular partners, creating a significant bottleneck in their development.[1] To bridge this gap, robust and unbiased techniques for target deconvolution in a physiologically relevant context are essential.

This guide details a powerful chemoproteomic strategy that synergistically combines Stable Isotope Labeling with Amino acids in Cell culture (SILAC) for precise quantification with Photoaffinity Labeling (PAL) for covalently capturing protein-ligand interactions.[2] SILAC provides a robust internal standard for distinguishing specifically interacting proteins from

© 2026 BenchChem. All rights reserved.

nonspecific background binders, a common challenge in affinity-based methods.[3][4] By metabolically encoding two cell populations with "light" and "heavy" amino acids, we can create a system where true interactors exhibit a significant heavy-to-light (or light-to-heavy) ratio, while background proteins show a ratio of 1:1.[5]

Photoaffinity labeling, on the other hand, utilizes a chemical probe derivatized from a bioactive small molecule.[6] This probe incorporates a photoreactive moiety that, upon activation with UV light, forms a highly reactive species, leading to the covalent cross-linking of the probe to its binding partners in close proximity.[2] This technique allows for the capture of transient and low-affinity interactions directly within live cells, preserving the native cellular environment.[7][8]

The combination of SILAC and photoaffinity labeling provides a high-confidence workflow for identifying the specific protein targets of a small molecule, enabling a deeper understanding of its biological function. This application note provides a detailed overview of the principles, a comprehensive step-by-step protocol, and practical insights for researchers, scientists, and drug development professionals.

Principles of the Technology

Stable Isotope Labeling with Amino acids in Cell culture (SILAC)

SILAC is a metabolic labeling technique that allows for the accurate relative quantification of proteins between different cell populations.[9] The principle is based on the in vivo incorporation of stable, non-radioactive isotope-labeled amino acids into the entire proteome of cultured cells.[9] Typically, two populations of cells are grown in media that are identical except for the isotopic composition of specific essential amino acids, usually lysine (K) and arginine (R).[9] One population is cultured in "light" medium containing the natural isotopes (e.g., $^{12}C_6$-arginine and $^{14}N_2$-lysine), while the other is cultured in "heavy" medium containing their heavy isotope counterparts (e.g., $^{13}C_6$-arginine and $^{15}N_4$,$^{13}C_6$-lysine).[10]

After a sufficient number of cell divisions (typically 5-6), the proteome of the "heavy" cell population becomes fully labeled with the heavy amino acids.[11] Because the heavy and light amino acids are chemically identical, their incorporation does not affect cell physiology.[12] The two cell populations can then be subjected to different experimental conditions. For our application, one population will serve as the experimental group (treated with the photoaffinity

© 2026 BenchChem. All rights reserved.

probe) and the other as the control. After the experiment, the cell populations are combined, and the proteins are extracted and analyzed by mass spectrometry (MS).[5]

In the mass spectrometer, peptides from the "heavy" population will have a predictable mass shift compared to their "light" counterparts.[3] The relative abundance of a protein between the two populations is determined by comparing the signal intensities of the heavy and light peptide pairs.[3] This early-stage mixing of the samples minimizes quantitative errors that can arise from parallel sample processing.[13]

Photoaffinity Labeling (PAL)

Photoaffinity labeling is a powerful technique for covalently capturing and identifying protein-ligand interactions.[2] A typical photoaffinity probe consists of three key components:

- A pharmacophore: The small molecule of interest that provides the binding affinity and specificity for the target protein(s).[14]
- A photoreactive group: A chemical moiety that is stable in the dark but becomes highly reactive upon irradiation with UV light. Common photoreactive groups include diazirines, benzophenones, and aryl azides.[2] Diazirines are often favored due to their small size and high reactivity upon activation.[8]
- A reporter tag or handle: This functional group allows for the detection and enrichment of the probe-protein adducts. A commonly used handle is an alkyne or azide group, which can be used for bioorthogonal "click" chemistry to attach a biotin tag for affinity purification or a fluorophore for visualization.[14]

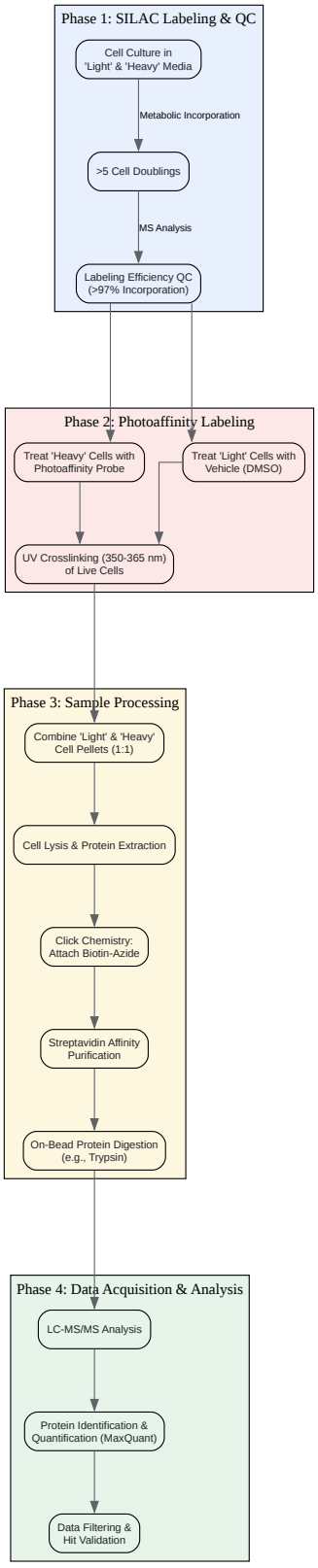
The experiment involves incubating live cells with the photoaffinity probe, allowing it to bind to its target proteins. Subsequent exposure to UV light activates the photoreactive group, which then forms a covalent bond with nearby amino acid residues on the target protein.[14] This covalent linkage allows for the isolation and identification of the target protein, even if the initial interaction was transient or of low affinity.

Experimental Workflow

The combined SILAC and photoaffinity labeling workflow is a multi-step process that requires careful planning and execution. The following diagram and protocols provide a comprehensive

© 2026 BenchChem. All rights reserved.

guide.



Click to download full resolution via product page

© 2026 BenchChem. All rights reserved.

Overall workflow for SILAC-based photoaffinity labeling.

Protocol 1: Cell Culture and SILAC Labeling

This protocol describes the metabolic labeling of two cell populations. A "label-swap" replicate, where the experimental and control treatments are reversed between the heavy and light populations, is highly recommended to eliminate potential biases.[15]

- Media Preparation: Prepare SILAC-compatible DMEM or RPMI-1640 medium, lacking L-arginine and L-lysine. Supplement the medium with 10% dialyzed fetal bovine serum (dFBS) and penicillin-streptomycin.
- 'Light' and 'Heavy' Media Formulation:
  - Light Medium: Add standard L-arginine (Arg-0) and L-lysine (Lys-0) to the prepared medium at their normal concentrations.
  - Heavy Medium: Add heavy isotope-labeled L-arginine (e.g., $^{13}C_6$, $^{15}N_4$-Arg, Arg-10) and L-lysine (e.g., $^{13}C_6$, $^{15}N_2$-Lys, Lys-8) to the prepared medium at the same concentrations as the light amino acids.[10]
- Cell Adaptation: Culture two separate populations of your chosen cell line in the 'light' and 'heavy' media, respectively. Passage the cells for at least five to six doublings to ensure complete incorporation of the labeled amino acids.[11] Maintain the cells in a logarithmic growth phase.[1]
- Quality Control - Labeling Efficiency: a. After 5-6 doublings, harvest a small aliquot of cells from the 'heavy' population. b. Extract proteins, digest them with trypsin, and analyze the peptides by LC-MS/MS. c. Use software like MaxQuant to determine the incorporation efficiency.[10] Search for peptides containing light lysine and arginine. A labeling efficiency of >97% is required for accurate quantification.[11] If labeling is incomplete, continue passaging the cells for additional doublings.

Protocol 2: Photoaffinity Probe Treatment and UV Crosslinking

© 2026 BenchChem. All rights reserved.

This protocol details the treatment of SILAC-labeled cells with the photoaffinity probe and subsequent covalent crosslinking.

- Cell Plating: Plate the fully labeled 'light' and 'heavy' cells at an appropriate density to reach ~90% confluency on the day of the experiment.[14]

- Competition Control (Optional but Recommended): To identify specific binders, a competition experiment is valuable. Here, one plate of 'heavy' cells is pre-incubated with a high concentration (e.g., 50-fold excess) of the parent compound (without the photoreactive group and tag) before adding the photoaffinity probe.[14]

- Probe Incubation: a. Wash the cells with serum-free medium. b. Treat the 'heavy' cells with the photoaffinity probe at a predetermined optimal concentration in serum-free medium. c. Treat the 'light' cells with the vehicle (e.g., DMSO) as a negative control.[14] d. Incubate for the desired time (e.g., 30 minutes to 4 hours) at 37°C.

- UV Crosslinking: a. Place the cell culture plates on ice and remove the media. b. Wash the cells twice with ice-cold PBS.[14] c. With the lids removed, place the plates in a UV crosslinking apparatus (e.g., a Rayonet chamber reactor with 350 nm bulbs) at a fixed distance from the UV source.[14] d. Irradiate the cells with UV light for an optimized duration (e.g., 10-30 minutes).[14] Optimization of UV exposure is critical to balance crosslinking efficiency with potential cell damage.[16] e. After irradiation, harvest the cells by scraping into ice-cold PBS.

Protocol 3: Cell Lysis, Enrichment, and Sample Preparation for MS

This protocol describes the steps from cell pellet to digested peptides ready for mass spectrometry analysis.

- Cell Pellet Combination: Combine the 'light' (control) and 'heavy' (experimental) cell pellets at a 1:1 ratio based on cell number or protein concentration.

- Cell Lysis: Resuspend the combined cell pellet in a suitable lysis buffer (e.g., RIPA buffer supplemented with protease and phosphatase inhibitors). Lyse the cells by sonication or other appropriate methods on ice.

© 2026 BenchChem. All rights reserved.

- Protein Quantification: Determine the protein concentration of the lysate using a standard assay (e.g., BCA).
- Click Chemistry (for alkyne/azide-tagged probes): a. To the cell lysate, add the click chemistry reagents: biotin-azide (or biotin-alkyne), copper(II) sulfate ($CuSO_4$), and a reducing agent like sodium ascorbate or THPTA.[14] b. Incubate the reaction for 1-2 hours at room temperature with gentle rotation.
- Protein Precipitation: Precipitate the proteins to remove excess click chemistry reagents. A common method is methanol/chloroform precipitation.
- Enrichment of Biotinylated Proteins: a. Resuspend the protein pellet in a buffer containing a denaturant (e.g., 1% SDS in PBS). b. Add high-capacity streptavidin agarose beads and incubate for 2-4 hours at room temperature to capture the biotinylated proteins. c. Wash the beads extensively to remove non-specifically bound proteins. Perform sequential washes with buffers of decreasing stringency (e.g., SDS solution, urea solution, and ammonium bicarbonate).
- On-Bead Digestion: a. Resuspend the beads in an ammonium bicarbonate buffer. b. Reduce the proteins with DTT and alkylate with iodoacetamide. c. Add sequencing-grade trypsin and incubate overnight at 37°C to digest the proteins into peptides.
- Peptide Cleanup: Collect the supernatant containing the peptides and desalt them using a C18 StageTip or equivalent solid-phase extraction method.

Data Analysis and Interpretation

The analysis of SILAC-based photoaffinity labeling data aims to identify proteins that are significantly enriched in the 'heavy' (probe-treated) channel compared to the 'light' (vehicle-treated) channel.

Mass Spectrometry and Data Processing

- LC-MS/MS Analysis: Analyze the desalted peptides using a high-resolution Orbitrap mass spectrometer coupled to a nano-liquid chromatography system.[10]

© 2026 BenchChem. All rights reserved.

- Protein Identification and Quantification: Use a dedicated software package like MaxQuant for data analysis.[17]
    - Database Search: Search the MS/MS spectra against a relevant protein database (e.g., Swiss-Prot) with specified parameters, including trypsin as the enzyme, fixed modifications (carbamidomethylation of cysteine), and variable modifications (oxidation of methionine, N-terminal acetylation).
    - SILAC Quantification: Configure the software to perform SILAC quantification, specifying the heavy labels used (e.g., Arg10 and Lys8). The software will calculate the heavy-to-light (H/L) ratios for each identified peptide and protein.[17]

Hit Identification and Validation

- Data Filtering:
    - Remove common contaminants and reverse hits.
    - Filter for proteins quantified with at least two unique peptides.
    - Normalize the H/L ratios to the median to correct for any mixing errors.
- Identifying Potential Targets: True targets of the photoaffinity probe should exhibit a significantly high H/L ratio. The threshold for a "hit" should be determined based on the distribution of ratios for all quantified proteins (e.g., >3 standard deviations from the mean or a fold-change > 2-3).
- Competition Experiment Analysis: In the competition experiment, specific targets should show a reduction in their H/L ratio when the parent compound is present, as it competes for the binding site. This is a crucial step for validating the specificity of the interaction.
- Biological Validation: The list of high-confidence hits should be further validated using orthogonal methods. This can include:
    - Western Blotting: Confirm the interaction of a candidate protein with the probe.
    - In vitro Binding Assays: Use techniques like surface plasmon resonance (SPR) or isothermal titration calorimetry (ITC) with recombinant protein to confirm a direct

© 2026 BenchChem. All rights reserved.

interaction and determine binding affinity.

- Functional Assays: Use techniques like siRNA-mediated knockdown or CRISPR-Cas9 knockout of the candidate target protein to assess whether its depletion phenocopies the effect of the small molecule.[4]

Quantitative Data Summary

The quantitative results should be summarized in a table for clear interpretation.

Protein ID	Gene Name	H/L Ratio (Probe vs. Vehicle)	H/L Ratio (Probe + Competitor vs. Vehicle)	Number of Unique Peptides	p-value	Potential Target?
P12345	TGT1	10.5	1.2	15	<0.001	Yes
Q67890	NSB1	1.1	1.0	22	0.85	No
...	...	...	...	...	...	...

Troubleshooting

© 2026 BenchChem. All rights reserved.

Problem	Potential Cause(s)	Recommended Solution(s)
Low SILAC Labeling Efficiency (<97%)	- Insufficient number of cell doublings.[11]- Contamination with light amino acids from non-dialyzed serum or other supplements.[11]- Arginine-to-proline conversion in some cell lines.	- Increase the number of cell passages in SILAC medium.[11]- Ensure the use of high-quality dialyzed FBS and amino acid-free supplements.- If arginine conversion is an issue, consider using a proline-free medium or specific inhibitors.
Poor Cell Health in SILAC Medium	- Some cell lines are sensitive to dialyzed serum.	- Gradually adapt the cells to the SILAC medium.- Supplement the medium with essential nutrients that may have been removed during dialysis.
Inefficient UV Crosslinking	- Insufficient UV energy dose or exposure time.[16]- UV source is too far from the cells.- Probe concentration is too low.	- Optimize UV exposure time and distance to the source. Start with a time course to determine the optimal irradiation period.- Increase the concentration of the photoaffinity probe.
High Background of Non-specific Proteins	- Probe is "sticky" and binds non-specifically to many proteins.- Insufficient washing during streptavidin enrichment.- Inefficient competition by the parent compound.	- Perform a competition experiment to distinguish specific from non-specific binders.- Increase the stringency and number of washes after streptavidin pulldown.- Ensure the competitor compound is used at a sufficient excess (e.g., 50-100 fold).
Low Yield of Enriched Proteins	- Inefficient crosslinking or click chemistry reaction.- Low	- Confirm the efficiency of the click reaction using a

© 2026 BenchChem. All rights reserved.

	abundance of the target protein.- Loss of protein during precipitation or bead washing steps.	fluorescent azide/alkyne and in-gel fluorescence.- Increase the amount of starting material (cell lysate).- Optimize protein precipitation and bead handling protocols to minimize loss.
H/L Ratios Close to 1 for All Proteins	- Failure of the photoaffinity probe to crosslink to its target.- Inaccurate mixing of light and heavy cell populations.	- Verify the photoreactivity of the probe in a simpler system (e.g., with a purified protein).- Re-evaluate the experimental design and probe concentration.- Ensure accurate protein quantification before mixing the light and heavy lysates.

Conclusion

The integration of SILAC with photoaffinity labeling offers a robust and quantitative platform for the unbiased identification of small molecule targets in a native cellular environment. By providing a clear quantitative readout to distinguish specific interactions from background noise, this methodology significantly enhances the confidence in target identification. The detailed protocols and troubleshooting guide presented here serve as a comprehensive resource for researchers aiming to implement this powerful technique to accelerate their drug discovery and chemical biology programs. Successful application of this workflow will undoubtedly illuminate the mechanisms of action of novel bioactive compounds and pave the way for the development of more selective and effective therapeutics.

References

- Seneviratne, U. I., et al. (2021). Protocol for clickable photoaffinity labeling and quantitative chemical proteomics. STAR protocols, 2(2), 100593. Retrieved from [Link]
- Wu, H., et al. (2020). Protocol for Site-Specific Photo-Crosslinking Proteomics to Identify Protein-Protein Interactions in Mammalian Cells. STAR protocols, 1(3), 100185. Retrieved

© 2026 BenchChem. All rights reserved.

from [Link]

- OkaSciences. (n.d.). UV Crosslinking Protocol and Tips. Retrieved from [Link]
- Tate, E. W., et al. (2016). Chemical proteomics approaches for identifying the cellular targets of natural products. Natural product reports, 33(5), 681–700. Retrieved from [Link]
- Seneviratne, U. I., et al. (2021). Protocol for clickable photoaffinity labeling and quantitative chemical proteomics. Semantic Scholar. Retrieved from [Link]
- Parker, C. G., & Cravatt, B. F. (2018). Photoaffinity Labelling Strategies for Mapping the Small Molecule-Protein Interactome. Cell chemical biology, 25(3), 249–261. Retrieved from [Link]
- Zhu, Y., et al. (2022). Benchmarking SILAC Proteomics Workflows and Data Analysis Platforms. Molecular & cellular proteomics : MCP, 21(6), 100242. Retrieved from [Link]
- Gao, M., et al. (2020). Small Molecule Interactome Mapping by Photo-Affinity Labeling (SIM-PAL) to Identify Binding Sites of Small Molecules on a Proteome-Wide Scale. Current protocols in chemical biology, 12(4), e85. Retrieved from [Link]
- Crist, R. M., et al. (2009). Quantitative analysis of SILAC data sets using spectral counting. Journal of proteome research, 8(8), 3743–3751. Retrieved from [Link]
- Zhu, Y., et al. (2022). Benchmarking SILAC Proteomics Workflows and Data Analysis Platforms. PubMed. Retrieved from [Link]
- Chen, X., et al. (2015). Quantitative proteomics using SILAC: Principles, applications, and developments. Proteomics, 15(18), 3175–3192. Retrieved from [Link]
- Ciscato, F., et al. (2022). Target Identification with Live-Cell Photoaffinity Labeling and Mechanism of Action Elucidation of ARN23765, a Highly Potent CFTR Corrector. Journal of medicinal chemistry, 65(13), 9036–9050. Retrieved from [Link]
- Ciscato, F., et al. (2022). Target Identification with Live-Cell Photoaffinity Labeling and Mechanism of Action Elucidation of ARN23765, a Highly Potent CFTR Corrector. PubMed Central. Retrieved from [Link]

© 2026 BenchChem. All rights reserved.

- Chen, X., et al. (2015). Quantitative proteomics using SILAC: Principles, applications, and developments. ResearchGate. Retrieved from [Link]
- Yadav, M. R., & Tilve, S. G. (2017). Photo-affinity labeling (PAL) in chemical proteomics: a handy tool to investigate protein-protein interactions (PPIs). Proteome science, 15, 13. Retrieved from [Link]
- Zhu, Y., et al. (2022). Benchmarking SILAC Proteomics Workflows and Data Analysis Platforms. Request PDF. Retrieved from [Link]
- González-Lozano, M. Á., et al. (2020). SILAC-based quantitative proteomics using mass spectrometry quantifies endoplasmic reticulum stress in whole HeLa cells. Biology open, 9(12), bio057393. Retrieved from [Link]
- Harsha, H. C., & Pandey, A. (2008). Quantitative proteomics using stable isotope labeling with amino acids in cell culture. Nature protocols, 3(3), 505–516. Retrieved from [Link]
- Mann, M. (2006). Functional and quantitative proteomics using SILAC. Nature reviews. Molecular cell biology, 7(12), 952–958. Retrieved from [Link]
- ResearchGate. (n.d.). Target identification via SILAC labeling Strategy. Retrieved from [Link]
- Omics Technologies. (n.d.). SILAC Labeling Quantitative Proteomics. Retrieved from [Link]
- Wang, L., et al. (2011). Identification and validation of protein targets of bioactive small molecules. Medicinal research reviews, 31(1), 119–143. Retrieved from [Link]
- Laukens, K., et al. (2007). Top-Down Quantitation and Characterization of SILAC-Labeled Proteins. Journal of the American Society for Mass Spectrometry, 18(11), 2058–2064. Retrieved from [Link]
- Searle, B. C., et al. (2020). Combining Data Independent Acquisition With Spike-In SILAC (DIA-SiS) Improves Proteome Coverage and Quantification. Journal of proteome research, 19(7), 2841–2852. Retrieved from [Link]
- Zhang, Y., et al. (2011). Defining Dynamic Protein Interactions Using SILAC-Based Quantitative Mass Spectrometry. In Methods in molecular biology (Vol. 753, pp. 339–353).

© 2026 BenchChem. All rights reserved.

Retrieved from [Link]

- Smith, E., & Collins, I. (2015). Photoaffinity labeling in target- and binding-site identification. Future medicinal chemistry, 7(2), 159–183. Retrieved from [Link]
- Thermo Fisher Scientific. (2018). How to Use video for SILAC metabolic labeling using mass spectromety. Retrieved from [Link]
- Zhang, H., et al. (2009). Use of Stable Isotope Labeling by Amino Acids in Cell Culture (SILAC) for Phosphotyrosine Protein Identification and Quantitation. In Methods in molecular biology (Vol. 527, pp. 143–155). Retrieved from [Link]
- Ha, J., et al. (2024). Target protein identification in live cells and organisms with a non-diffusive proximity tagging system. eLife, 12, RP89354. Retrieved from [Link]
- Lee, S. Y., et al. (2012). Effective correction of experimental errors in quantitative proteomics using stable isotope labeling by amino acids in cell culture (SILAC). Journal of proteome research, 11(6), 3325–3335. Retrieved from [Link]
- Hughes, J. P., et al. (2021). Principles of early drug discovery. British journal of pharmacology, 178(10), 2068–2085. Retrieved from [Link]
- Vincent, F., et al. (2022). Phenotypic drug discovery: a renewed look at finding new medicines. Nature Reviews Drug Discovery, 21(11), 803–818. Retrieved from [Link]
- Ong, S. E., & Mann, M. (2006). A practical recipe for stable isotope labeling by amino acids in cell culture (SILAC). Nature protocols, 1(6), 2650–2660. Retrieved from [Link]
- Ong, S. E., et al. (2002). Stable isotope labeling by amino acids in cell culture, SILAC, as a simple and accurate approach to expression proteomics. Molecular & cellular proteomics : MCP, 1(5), 376–386. Retrieved from [Link]
- Tyanova, S., et al. (2016). The MaxQuant computational platform for mass spectrometry-based shotgun proteomics. Nature protocols, 11(12), 2301–2319. Retrieved from [Link]
- Chen, X., et al. (2015). Quantitative proteomics using SILAC: Principles, applications, and developments. PubMed. Retrieved from [Link]

© 2026 BenchChem. All rights reserved.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. youtube.com [youtube.com]
- 2. Photo-affinity labeling (PAL) in chemical proteomics: a handy tool to investigate protein-protein interactions (PPIs) - PMC [pmc.ncbi.nlm.nih.gov]
- 3. patofyziologie.lf1.cuni.cz [patofyziologie.lf1.cuni.cz]
- 4. Identification and validation of protein targets of bioactive small molecules - PMC [pmc.ncbi.nlm.nih.gov]
- 5. SILAC: Principles, Workflow & Applications in Proteomics - Creative Proteomics Blog [creative-proteomics.com]
- 6. Photoaffinity labeling in target- and binding-site identification - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Target Identification with Live-Cell Photoaffinity Labeling and Mechanism of Action Elucidation of ARN23765, a Highly Potent CFTR Corrector - PMC [pmc.ncbi.nlm.nih.gov]
- 8. pubs.acs.org [pubs.acs.org]
- 9. SILAC - Based Proteomics Analysis - Creative Proteomics [creative-proteomics.com]
- 10. SILAC-based quantitative proteomics using mass spectrometry quantifies endoplasmic reticulum stress in whole HeLa cells - PMC [pmc.ncbi.nlm.nih.gov]
- 11. pdf.benchchem.com [pdf.benchchem.com]
- 12. Defining Dynamic Protein Interactions Using SILAC-Based Quantitative Mass Spectrometry - PMC [pmc.ncbi.nlm.nih.gov]
- 13. researchgate.net [researchgate.net]
- 14. pdf.benchchem.com [pdf.benchchem.com]
- 15. Benchmarking SILAC Proteomics Workflows and Data Analysis Platforms - PMC [pmc.ncbi.nlm.nih.gov]
- 16. Protocol for Site-Specific Photo-Crosslinking Proteomics to Identify Protein-Protein Interactions in Mammalian Cells - PMC [pmc.ncbi.nlm.nih.gov]

© 2026 BenchChem. All rights reserved.

- 17. Photoaffinity Labelling Strategies for Mapping the Small Molecule-Protein Interactome - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols for Quantitative Proteomics using SILAC and Photoaffinity Probes]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b141182/docs#application-notes-and-protocols-for-quantitative-proteomics-using-silac-and-photoaffinity-probes]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.